

Safe Disposal of 2-(2-Pyridylmethyl)cyclopentanone: A Procedural Guide

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Compound of Interest

Compound Name: 2-(2-Pyridylmethyl)cyclopentanone

Cat. No.: B081499

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **2-(2-Pyridylmethyl)cyclopentanone**, ensuring procedures are clear, concise, and actionable.

Immediate Safety and Handling Protocols

2-(2-Pyridylmethyl)cyclopentanone is a flammable liquid that can cause skin and eye irritation[1]. Adherence to strict safety protocols is mandatory during handling and disposal to mitigate risks.

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense. This includes:

- **Eye Protection:** Wear safety glasses with side-shields or goggles.
- **Hand Protection:** Use chemically resistant gloves.
- **Skin and Body Protection:** A lab coat or flame-retardant antistatic protective clothing is recommended[1].

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Ensure an eyewash station and safety shower are readily accessible.

Fire Safety:

- Keep the compound away from heat, sparks, open flames, and other ignition sources[1][2][3].
- Use explosion-proof electrical and ventilating equipment[1][2].
- Employ non-sparking tools when handling containers[1][2].
- In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam for extinction[2].

Quantitative Data Summary

Property	Value	Source
Boiling Point	130 - 131 °C (266 - 268 °F)	[1]
Density	0.951 g/cm ³ at 25 °C (77 °F)	[1]
Partition Coefficient (log Pow)	0.7 at 25 °C (77 °F)	[1]
Flash Point	26 °C (78.8 °F)	[4]

Note: The flash point is for the related compound Cyclopentanone and should be considered as an indicator of flammability.

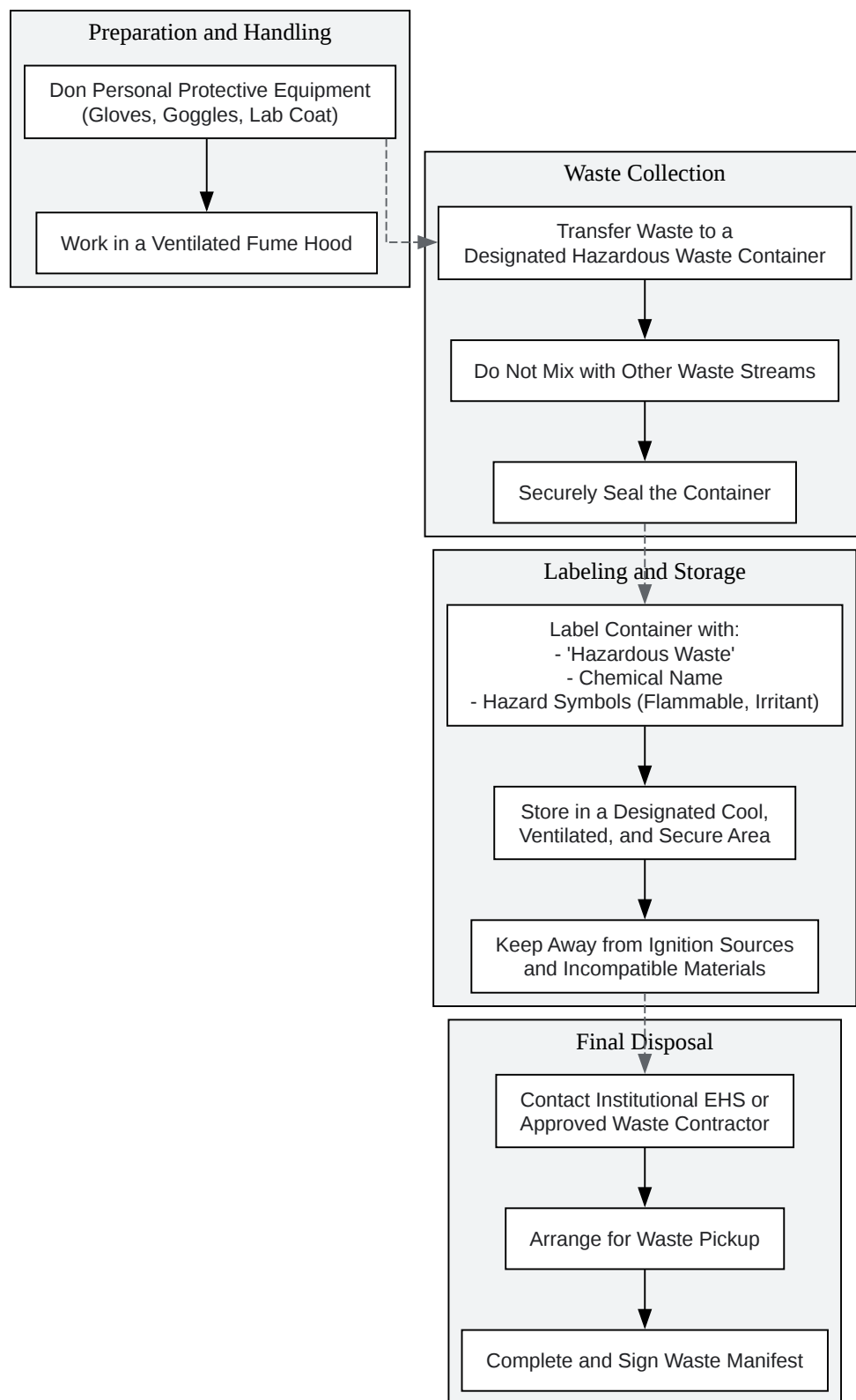
Step-by-Step Disposal Procedure

The disposal of **2-(2-Pyridylmethyl)cyclopentanone** must be conducted in accordance with national, state, and local regulations. Chemical waste generators are responsible for the correct classification and disposal of their waste[5].

- Waste Identification and Classification:

- Based on its properties as a flammable liquid, **2-(2-Pyridylmethyl)cyclopentanone** is classified as hazardous waste.
- Consult your institution's Environmental Health and Safety (EHS) department for specific waste classification codes.
- Waste Segregation and Collection:
 - Do not mix **2-(2-Pyridylmethyl)cyclopentanone** with other waste streams[1].
 - Collect the waste in its original container or a designated, compatible, and properly sealed waste container.
 - Ensure the container is stored away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases[2].
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-(2-Pyridylmethyl)cyclopentanone**," and the associated hazards (e.g., "Flammable Liquid," "Irritant").
 - Include the accumulation start date and the name of the generating researcher or lab.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area or central hazardous waste storage facility.
 - The storage area must be well-ventilated, cool, and secure.
- Disposal Request and Pickup:
 - Contact your institution's EHS department or approved hazardous waste disposal contractor to arrange for pickup.
 - Provide all necessary documentation, including the waste manifest.

Experimental Workflow: Disposal of 2-(2-Pyridylmethyl)cyclopentanone



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Caption: Workflow for the safe disposal of **2-(2-Pyridylmethyl)cyclopentanone**.

Disclaimer: This information is intended as a guide and does not supersede institutional or regulatory requirements. Always consult your institution's specific safety and disposal protocols.

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